

Application Note: Comprehensive Characterization and Quantification of Methyl 3-amino-6-chloropicolinate

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Compound of Interest

Compound Name: Methyl 3-amino-6-chloropicolinate

CAS No.: 866807-26-3

Cat. No.: B1428658

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Introduction & Scope

Methyl 3-amino-6-chloropicolinate (CAS: 866807-26-3) is a critical heterocyclic building block, primarily utilized in the synthesis of next-generation auxin herbicides (e.g., Halauxifen-methyl) and pharmaceutical candidates.^[1] Its structural integrity—defined by the 2-carboxylate ester, 3-amino group, and 6-chloro substitution—dictates the efficacy of downstream coupling reactions.^[1]

This guide provides a validated analytical framework for researchers to assess the purity, identity, and stability of this intermediate.^[1] Unlike generic protocols, this document addresses the specific challenges posed by the molecule's amphoteric nature (basic amine, hydrolyzable ester) and halogenated motif.^[1]

Core Chemical Identity^[1]

- IUPAC Name: Methyl 3-amino-6-chloropyridine-2-carboxylate^{[1][2]}

- Molecular Formula: C

H

ClN

O

[\[1\]](#)[\[3\]](#)

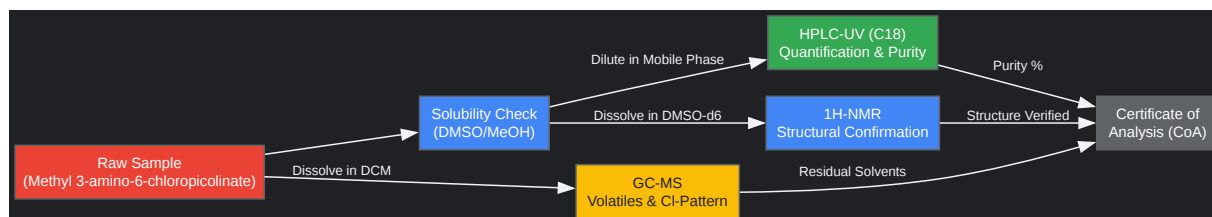
- Molecular Weight: 186.59 g/mol [\[1\]](#)
- Appearance: Light yellow to yellow solid[\[2\]](#)
- Solubility: Soluble in DMSO, Methanol, Ethyl Acetate; limited solubility in water.[\[1\]](#)

Critical Quality Attributes (CQAs) & Analytical Strategy

The analysis of **Methyl 3-amino-6-chloropicolinate** requires a multi-modal approach to ensure "fitness for use" in organic synthesis.

Attribute	Analytical Risk	Recommended Method
Assay/Purity	The free amine can cause peak tailing on standard silica columns. [1]	HPLC-UV (Acidic Mobile Phase)
Impurity: Hydrolysis	The methyl ester is susceptible to hydrolysis, yielding the Acid form (3-amino-6-chloropicolinic acid). [1]	HPLC-UV (Resolves Acid vs. Ester)
Identity	Isomeric chlorination patterns (e.g., 5-Cl vs 6-Cl) are difficult to distinguish by MS alone. [1]	¹ H-NMR (Coupling constants)
Volatile Impurities	Residual solvents from synthesis (e.g., Methanol, DCM). [1]	GC-FID/MS

Analytical Workflow Diagram



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Figure 1: Integrated analytical workflow for characterization ensuring coverage of purity, structure, and solvents.

Protocol 1: High-Performance Liquid Chromatography (HPLC)[1][4][5]

Objective: Quantification of the main ester peak and detection of the hydrolyzed acid impurity.

Challenge: The 3-amino group can interact with residual silanols on the column, leading to peak tailing.[1] Solution: Use of a low pH mobile phase (0.1% H

PO

or Formic Acid) protonates the amine, improving peak shape, while a "Base Deactivated" (BD) or end-capped C18 column prevents secondary interactions.[1]

Instrument Parameters

Parameter	Setting
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent.[1]
Column Temp	30°C
Flow Rate	1.0 mL/min
Injection Vol	5.0 µL
Detection	UV @ 254 nm (primary) and 230 nm (secondary)
Mobile Phase A	0.1% Formic Acid in Water (HPLC Grade)
Mobile Phase B	Acetonitrile (HPLC Grade)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	10	90	Linear Ramp
20.0	10	90	Wash
20.1	90	10	Re-equilibration
25.0	90	10	Stop

Sample Preparation:

- Weigh 10 mg of sample into a 20 mL volumetric flask.
- Dissolve in 5 mL Acetonitrile (sonicate if necessary).
- Dilute to volume with Water (to match initial mobile phase conditions and prevent peak distortion).[1]

- Filter through a 0.22 µm PTFE filter into an HPLC vial.

System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical for amine accuracy).
- Resolution: > 2.0 between the Acid impurity (elutes earlier, more polar) and the Methyl Ester (main peak).[\[1\]](#)

Protocol 2: Gas Chromatography - Mass Spectrometry (GC-MS)[\[1\]](#)

Objective: Confirmation of molecular weight and chlorine isotopic signature. Mechanism: The methyl ester is sufficiently volatile for GC.[\[1\]](#) The chlorine atom provides a distinct M⁺ and M+2 isotopic ratio (approx 3:1), which serves as a quick confirmation of halogenation.[\[1\]](#)

Instrument Parameters

Parameter	Setting
Column	DB-5ms or HP-5ms (30m x 0.25mm, 0.25µm film)
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Inlet Temp	250°C (Split ratio 20: [1] 1)
Transfer Line	280°C
Ion Source	EI (70 eV) @ 230°C
Scan Range	40 - 350 m/z

Temperature Program

- Initial: 60°C (Hold 1 min) - Elutes solvents.
- Ramp 1: 20°C/min to 200°C.
- Ramp 2: 10°C/min to 300°C (Hold 3 min).

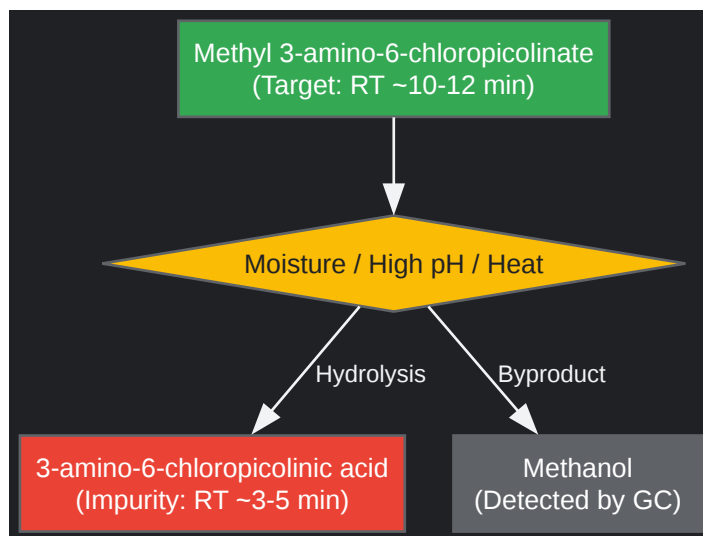
Data Interpretation:

- Molecular Ion (M⁺): Look for m/z ~186.[1]
- Isotope Pattern: You must observe the characteristic Chlorine cluster.[1]
 - m/z 186 (35-Cl isotope) = 100% relative abundance (approx).[1]
 - m/z 188 (37-Cl isotope) = ~32% relative abundance.[1]
- Fragment Ions: Loss of methoxy group (-OCH₃) often yields a fragment at [M-31].[1]

Impurity Profiling: The Hydrolysis Pathway

The most common degradation pathway for methyl esters is hydrolysis to the carboxylic acid.[1] This can occur if the sample is stored in moist conditions or if the synthesis quench was inefficient.[1]

Degradation Logic Diagram



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Figure 2: Hydrolysis pathway.[1] The Acid impurity is significantly more polar and will elute much earlier on a Reverse Phase C18 column.

References

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